

"handling and storage of 4,5,7-Trihydroxy-3-phenylcoumarin powder"

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Compound of Interest

Compound Name: *4,5,7-Trihydroxy-3-phenylcoumarin*

Cat. No.: B599777

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Technical Support Center: 4,5,7-Trihydroxy-3-phenylcoumarin

This technical support center provides guidance for researchers, scientists, and drug development professionals on the handling, storage, and use of **4,5,7-Trihydroxy-3-phenylcoumarin** powder.

Frequently Asked Questions (FAQs)

Q1: What is **4,5,7-Trihydroxy-3-phenylcoumarin**?

A1: **4,5,7-Trihydroxy-3-phenylcoumarin** is a coumarin derivative with the molecular formula C₁₅H₁₀O₅.^{[1][2][3]} It is a solid, crystalline powder, typically pale yellow in color.^[4] Due to its structure, which includes multiple hydroxyl groups, it is classified as a polyphenol and is studied for its potential biological activities, including antioxidant, anti-inflammatory, anticancer, and antimicrobial properties.

Q2: What are the main safety hazards associated with this compound?

A2: **4,5,7-Trihydroxy-3-phenylcoumarin** is classified as a hazardous substance. It can cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).^[1] It is important to handle this compound with appropriate personal protective equipment.^[1]

Q3: What are the recommended storage conditions for this powder?

A3: To ensure the stability and integrity of **4,5,7-Trihydroxy-3-phenylcoumarin**, it should be stored in a tightly closed container in a dry, cool, and well-ventilated place.[5][6] Some suppliers recommend storing it in a freezer.[4] It should be kept away from incompatible materials and foodstuff containers.[6]

Q4: In which solvents is **4,5,7-Trihydroxy-3-phenylcoumarin** soluble?

A4: The three hydroxyl groups on the coumarin structure give it a higher polarity, suggesting good solubility in polar solvents such as ethanol or DMSO. While specific quantitative solubility data is not readily available in the provided search results, these solvents are a good starting point for preparing stock solutions.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Powder has changed color (e.g., darkened).	Oxidation or degradation of the compound. This can be caused by exposure to air, light, or moisture over time.	Discard the powder if significant color change is observed, as it may indicate impurity. Ensure proper storage in a tightly sealed container, protected from light, and in a dry environment. Consider purging the container with an inert gas like argon or nitrogen before sealing.
Difficulty dissolving the powder in a chosen solvent.	The concentration is too high for the solvent's capacity. The solvent may not be appropriate for this compound. The powder may have degraded, leading to less soluble byproducts.	Try gentle heating or sonication to aid dissolution. If the issue persists, consider using a different polar solvent (e.g., DMSO, ethanol, or methanol). Prepare a more diluted solution initially. If degradation is suspected, use a fresh batch of the compound.
Inconsistent experimental results.	Degradation of the stock solution. Inaccurate weighing of the powder. Contamination of the sample.	Prepare fresh stock solutions for each experiment or store them at -20°C or -80°C for short periods. Always use a calibrated analytical balance for weighing the powder. Ensure all glassware and equipment are clean and free of contaminants.
Precipitate forms in the stock solution upon storage.	The solution is supersaturated at the storage temperature. The compound is degrading and precipitating out of the solution.	Before use, warm the solution to room temperature and sonicate to redissolve the precipitate. If the precipitate does not redissolve, it may indicate degradation, and a

fresh solution should be prepared. Consider storing at a slightly higher temperature if stability allows, or prepare smaller, single-use aliquots.

Physicochemical and Safety Data

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C ₁₅ H ₁₀ O ₅	[1] [2] [3]
Molecular Weight	270.24 g/mol	[1] [2] [3]
Appearance	Solid, crystal powder	[1] [4]
Color	Very pale yellow to pale yellow	[4]
Melting Point	268-272 °C	[1]
Assay	≥97%	[1]

Safety and Handling

Hazard Statement	Precautionary Statement	Personal Protective Equipment
H315: Causes skin irritation	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.	Dust mask type N95 (US)
H319: Causes serious eye irritation	P264: Wash skin thoroughly after handling.	Eyeshields
H335: May cause respiratory irritation	P280: Wear protective gloves/protective clothing/eye protection/face protection.	Gloves
P302 + P352: IF ON SKIN: Wash with plenty of water.		
P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.		

Experimental Protocols

Protocol 1: Preparation of a Stock Solution

This protocol outlines the steps for preparing a stock solution of **4,5,7-Trihydroxy-3-phenylcoumarin**, a common starting point for various in vitro experiments.

- Materials:
 - 4,5,7-Trihydroxy-3-phenylcoumarin** powder
 - Dimethyl sulfoxide (DMSO), cell culture grade
 - Sterile microcentrifuge tubes or vials

- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

- Procedure:
 1. Determine the desired concentration of the stock solution (e.g., 10 mM).
 2. Calculate the required mass of **4,5,7-Trihydroxy-3-phenylcoumarin** using its molecular weight (270.24 g/mol).
 - Mass (mg) = Desired Concentration (mM) x Volume (mL) x Molecular Weight (g/mol) / 1000
 3. Tare the analytical balance with a sterile microcentrifuge tube.
 4. Carefully weigh the calculated amount of the powder into the tube.
 5. Add the appropriate volume of DMSO to the tube.
 6. Vortex the tube until the powder is completely dissolved. Gentle warming (to no more than 37°C) or sonication can be used to aid dissolution if necessary.
 7. Once fully dissolved, the stock solution can be used immediately or aliquoted into smaller, single-use volumes and stored at -20°C or -80°C to minimize freeze-thaw cycles.

Note: Always handle the powder and the stock solution in a chemical fume hood while wearing appropriate personal protective equipment.

Visualizations

Workflow for Safe Handling of 4,5,7-Trihydroxy-3-phenylcoumarin Powder

Preparation

Wear Appropriate PPE
(Gloves, Goggles, Lab Coat, Dust Mask)

Work in a Ventilated Area
(Chemical Fume Hood)

Weigh the Required Amount
of Powder

Handling

Add Solvent to the Powder

Vortex or Sonicate to Dissolve

Prepare Aliquots for Storage

Storage

Store in Tightly Sealed Vials

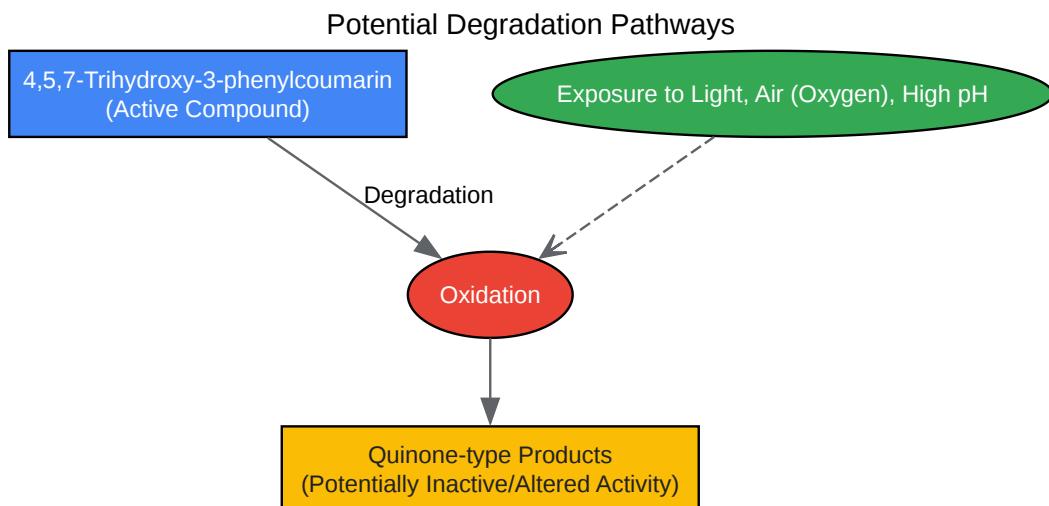
Store at Recommended Temperature
(e.g., -20°C or Freezer)

Disposal

Dispose of Waste According to
Institutional Guidelines

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Caption: Workflow for the safe handling of **4,5,7-Trihydroxy-3-phenylcoumarin** powder.



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Caption: Potential degradation pathways for **4,5,7-Trihydroxy-3-phenylcoumarin**.

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